

Technical Guide on Nibroxane: An Analysis of Available Data

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Compound of Interest

Compound Name: Nibroxane

Cat. No.: B1678675

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Notice to the Reader: The following guide is based on publicly available scientific and chemical data. Initial searches for the compound "**Nibroxane**" revealed an ambiguous identity, with data pointing towards several distinct chemical entities. The most closely related and plausible scientific term found is "Nibroxan" (CAS Number: 53983-00-9). However, comprehensive data regarding its mechanism of action, signaling pathways, and detailed experimental protocols are not available in the public domain. This document summarizes the available physical and chemical properties attributed to compounds identified during the search. Researchers should exercise caution and verify the compound's identity (e.g., via CAS number) before use.

Compound Identification

The name "**Nibroxane**" does not correspond to a single, well-documented compound in major chemical databases. The search yielded information for "Nibroxan," which will be the primary subject of this guide, alongside other similarly named chemicals for comparative purposes.

- Primary Compound: Nibroxan
- CAS Number: 53983-00-9[1]
- Molecular Formula: C₅H₈BrNO₄[1]
- Molecular Weight: 226.03 g/mol [1]

Physical and Chemical Properties

The quantitative data available for Nibroxan and other compounds inadvertently associated with the search term are summarized below.

Property	Nibroxan (CAS 53983-00-9)	N-(1,4-dimethylpentyl)-N'-phenylbenzene-1,4-diamine (CAS 3081-01-4)	Tribromsalan (CAS 87-10-5)
Appearance	Not Specified	Dark Brown or Black Sticky Liquid or Solid[2]	Not Specified
Melting Point	72 °C[1]	Not Specified	Not Specified
Boiling Point	280.3 °C (Predicted) [1]	425.5 °C at 760 mmHg	Not Specified
Density	1.89 g/cm ³ (Estimate) [1]	1.028 g/cm ³	Not Specified
Water Solubility	6.093 g/L at 25 °C[1]	670 µg/L at 25 °C[3]	Not Specified

Property	Nibroxan (CAS 53983-00-9)	N-(1,4-dimethylpentyl)-N'-phenylbenzene-1,4-diamine (CAS 3081-01-4)	Tribromsalan (CAS 87-10-5)
Molecular Formula	C ₅ H ₈ BrNO ₄ [1]	C ₁₉ H ₂₆ N ₂	C ₁₃ H ₈ Br ₃ NO ₂ [4]
Molecular Weight	226.03 g/mol [1]	282.423 g/mol	449.92 g/mol [4]
LogP	Not Specified	5.81	Not Specified
pKa	Not Specified	6.70 (Predicted)[5]	Not Specified
Refractive Index	1.650 (Estimate)[1]	1.591	Not Specified

Biological Activity and Mechanism of Action

Detailed pharmacological data, including mechanism of action and specific signaling pathways for Nibroxan (CAS 53983-00-9), are not available in the reviewed literature. The intended use or biological effect of this compound remains uncharacterized in public databases.

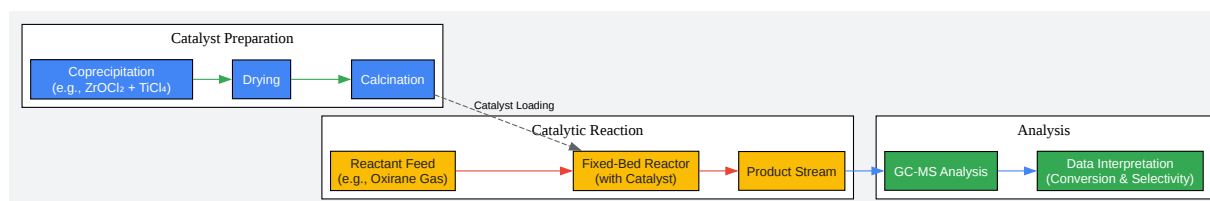
For the unrelated compound Tribromsalan (CAS 87-10-5), it is known as an antibacterial agent. Its mechanism generally involves the disruption of bacterial cell membranes and essential enzymatic processes.

Experimental Protocols

No detailed experimental protocols for the synthesis or analysis of Nibroxan were found. The synthesis of related chemical structures, such as various dioxane and benzamide derivatives, involves established organic chemistry techniques. For instance, the synthesis of 1,4-dioxane can be achieved via the dimerization of oxirane over a $\text{ZrO}_2/\text{TiO}_2$ catalyst[6]. This process typically involves:

- Preparation of a composite oxide catalyst via coprecipitation.
- Calcination of the catalyst to create the desired crystalline or amorphous structure.
- Vaporization of the reactant (e.g., ethylene oxide) and passing it over the catalyst bed in a reactor under controlled temperature and pressure.
- Analysis of the product stream using techniques like gas chromatography to determine conversion and selectivity.

A generalized workflow for such a catalytic synthesis is presented below.

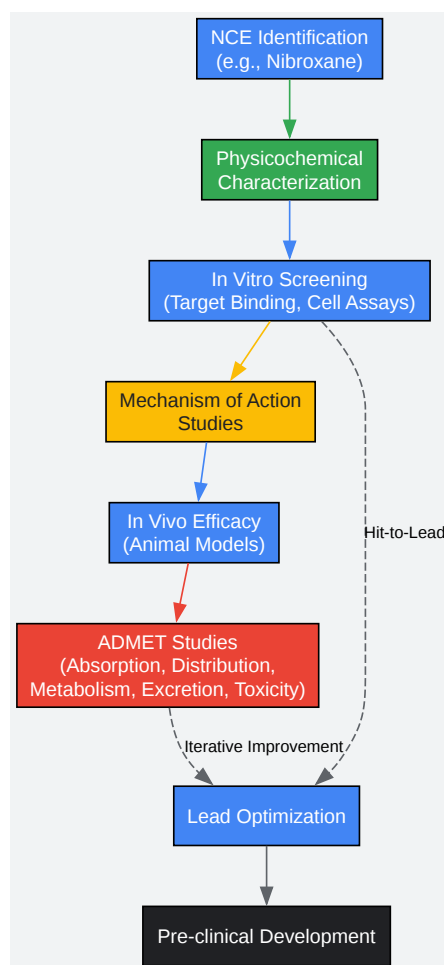


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Caption: Generalized workflow for the synthesis of a chemical compound using a solid-state catalyst.

Logical Relationships in Drug Discovery

While no specific data exists for **Nibroxane**, a general logical workflow for evaluating a new chemical entity (NCE) in a drug discovery context is provided. This diagram illustrates the typical progression from initial identification to potential clinical evaluation.



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Caption: High-level logical workflow for the preclinical evaluation of a new chemical entity (NCE).

In conclusion, "**Nibroxane**" appears to be an ambiguous or sparsely documented chemical entity. The data presented is based on the most plausible interpretation, "Nibroxan" (CAS

53983-00-9), but lacks the depth required for a full technical whitepaper, particularly concerning its biological function and experimental validation. Researchers interested in this compound should prioritize confirming its structure and sourcing it from a reputable supplier that provides a certificate of analysis.

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- To cite this document: BenchChem. [Technical Guide on Nibroxane: An Analysis of Available Data]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1678675#physical-and-chemical-properties-of-nibroxane]

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